

Application of Didecyldimethylammonium Bromide (DDAB) in Subzero Temperature Disinfection

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Compound of Interest		
Compound Name:	didecyl(dimethyl)azanium bromide	
Cat. No.:	B1205313	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Disinfection in subzero environments, such as cold-chain logistics and food processing facilities, presents a significant challenge due to the freezing of conventional aqueous-based disinfectants. Didecyldimethylammonium bromide (DDAB), a fourth-generation quaternary ammonium compound, has demonstrated efficacy as a disinfectant at temperatures as low as -20°C when formulated with an antifreeze agent. This document provides detailed application notes and protocols based on current research for the use of DDAB in subzero temperature disinfection, primarily focusing on a thermal fogging application.

Recent studies have highlighted the effectiveness of a DDAB and propylene glycol (PPG) formulation delivered via thermal fogging for the inactivation of enveloped viruses and vegetative bacteria in cold environments.[1][2][3][4] This method ensures that the disinfectant remains in a finely dispersed, active state at subzero temperatures, allowing for effective contact with and inactivation of microorganisms on surfaces and in the air.[1][2]

Efficacy of DDAB at Subzero Temperatures



A formulation of DDAB with propylene glycol (PPG) has been shown to be effective at -20°C when applied as a thermal fog. The fine droplets of the DDAB-PPG fog can remain suspended for approximately 4 hours at this temperature, ensuring thorough coverage and contact time.[1] [2] The bactericidal and virucidal efficacy of this method has been demonstrated against a range of microorganisms.

Data Presentation

The following tables summarize the quantitative data on the disinfection efficacy of DDAB-PPG thermal fogging at -20°C.

Table 1: Virucidal Efficacy of DDAB-PPG Thermal Fogging at -20°C[1][2][3][4][5]

Virus	Initial Titer	Contact Time	Outcome
Porcine Epidemic Diarrhea Virus (PEDV)	10 ⁻³⁵ TCID ₅₀ /0.1ml	15-30 min	Fully inactivated
Swine Influenza Virus H1N1 (SIV-H1N1)	2 ⁶ hemagglutination titer	15-30 min	Fully inactivated

Table 2: Bactericidal Efficacy of DDAB-PPG Thermal Fogging at -20°C[1][2][3][4][5]

Bacteria	Initial Concentration	Contact Time	Log Reduction
Staphylococcus aureus	10 ⁶ /ml	15 min	~5 log
Escherichia coli	10 ⁶ /ml	60 min	>4 log
Bacillus subtilis spores	-	-	Little to no effect

Note: The bactericidal effect was observed to last for at least 3 hours on surfaces and up to 6 hours for airborne bacteria.[1][2] It is important to note that low temperatures can reduce the



efficiency of quaternary ammonium compounds like DDAB.[6][7] The presence of organic materials can also diminish the efficacy of DDAB.[6][7]

Experimental Protocols

The following protocols are based on the methodologies described for evaluating the efficacy of DDAB-PPG thermal fogging at subzero temperatures.[1][2][3]

Preparation of Disinfectant Formulation

- Prepare a stock solution of DDAB in water (e.g., 50g/100 ml).
- Prepare a 50% (v/v) propylene glycol (PPG) solution to serve as the fogging and anti-freeze fluid.
- Optionally, a fragrance such as 0.1% lemon fragrance limonene can be added to the PPG solution.[2]
- The final disinfectant for fogging is a combination of the DDAB solution and the PPG solution.

Thermal Fogging Disinfection Protocol

- Environment: The protocol is designed for a sealed environment, such as a -20°C freezer warehouse.
- Equipment: A programmable thermal fogging machine capable of generating fine droplets is required.
- Microorganism Preparation:
 - Prepare carriers with the target microorganisms. For viruses like Porcine Epidemic
 Diarrhea Virus (PEDV) and Swine Influenza Virus (SIV-H1N1), and bacteria such as E.
 coli, S. aureus, and B. subtilis endospores, place them on suitable carriers.[1][3]
- Fogging Application:
 - Place the prepared carriers in the -20°C environment.



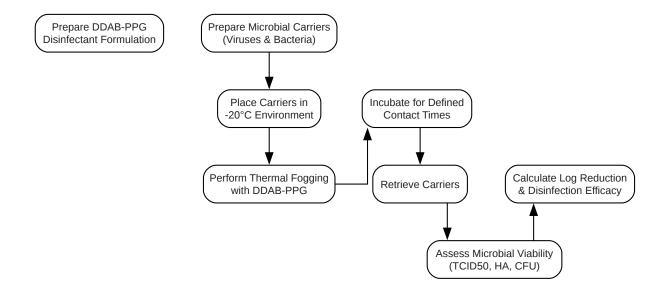
- Program the thermal fogging machine for the desired duration to achieve the target DDAB concentration (e.g., ~0.4 g/m³ or ~1.0 g/m³).[2]
- Operate the fogging machine until the desired amount of DDAB-PPG fog is released. The fog is expected to fully settle in 3.5-4.5 hours.[1][2][3][4]
- Sample Collection and Analysis:
 - At predetermined time points (e.g., 15 min, 30 min, 60 min), retrieve the carriers.
 - Test the viability and activity of the microorganisms.
 - For viruses, this may involve determining the TCID₅₀ (50% Tissue Culture Infective Dose) or hemagglutination titer.[1][5]
 - For bacteria, this involves quantifying the colony-forming units (CFU) to determine the log reduction.[5]
 - A reduction of ≥3 log10 is typically considered effective disinfection.[5][8]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for evaluating the efficacy of DDAB-PPG thermal fogging at subzero temperatures.



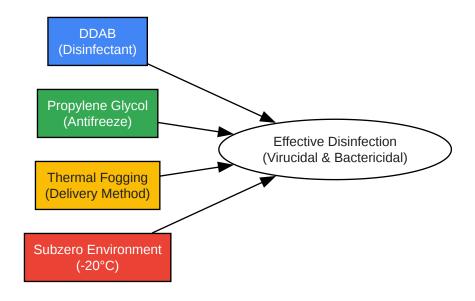


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Caption: Workflow for Subzero Disinfection Efficacy Testing.

Logical Relationship of Components

This diagram shows the relationship between the key components for achieving effective subzero disinfection with DDAB.



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Caption: Key Components for DDAB Subzero Disinfection.

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